Topic: NMR Spectroscopy of 4-Hydroxy-7-nitroquinoline-3-carboxylic acid

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Compound of Interest	
Compound Name:	*4-Hydroxy-7-nitroquinoline-3-carboxylic acid*
CAS No.:	*40107-11-7*
Cat. No.:	*B1267431*

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Audience: Researchers, scientists, and drug development professionals.

Abstract

4-Hydroxy-7-nitroquinoline-3-carboxylic acid is a heterocyclic compound with a quinoline core, a class of molecules significant in medicinal chemistry for their broad biological activities.[1] Precise structural characterization is fundamental to understanding structure-activity relationships, and Nuclear Magnetic Resonance (NMR) spectroscopy is the definitive method for this purpose. This document provides a detailed protocol for the structural elucidation of **4-Hydroxy-7-nitroquinoline-3-carboxylic acid** using a suite of one-dimensional (1D) and two-dimensional (2D) NMR experiments. It is designed to guide researchers in acquiring high-quality, unambiguous data for this and structurally similar molecules.

Introduction: The Rationale for Advanced NMR

The structural complexity of heterocyclic compounds like **4-Hydroxy-7-nitroquinoline-3-carboxylic acid** necessitates a robust analytical approach.[2] While 1D ^{1}H and ^{13}C NMR provide initial data, overlapping signals and the presence of quaternary carbons demand more

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advanced techniques for complete and unambiguous assignment.[3] 2D NMR experiments, such as COSY, HSQC, and HMBC, are indispensable tools that reveal the intricate network of atomic connectivity, forming a self-validating system for structural confirmation.[4]

The molecule's structure, featuring a hydroxyl group, a carboxylic acid, and a nitro group on the quinoline framework, presents specific challenges and points of interest for NMR analysis.[5][6] The acidic protons of the hydroxyl and carboxylic acid groups are expected to have characteristic downfield chemical shifts, which can be sensitive to solvent and concentration.[7][8] The electron-withdrawing nitro group will significantly influence the chemical shifts of the aromatic protons and carbons.

Predicted Spectral Characteristics

A preliminary analysis of the molecular structure allows for the prediction of key NMR spectral features. This predictive step is crucial for designing the appropriate experiments and for the initial interpretation of the acquired data.

Table 1: Predicted NMR Data for **4-Hydroxy-7-nitroquinoline-3-carboxylic acid**

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Feature	Predicted Observation	Rationale
^{1}H NMR		
Aromatic Protons	Multiple signals between 7.0 - 9.0 ppm	Protons on the quinoline ring system.
Carboxylic Acid Proton	Broad singlet, >10 ppm	Highly deshielded acidic proton, subject to hydrogen bonding.[8]
Hydroxyl Proton	Broad singlet, >9 ppm	Phenolic proton, chemical shift is solvent and concentration dependent.
^{13}C NMR		
Carbonyl Carbon	165 - 185 ppm	Characteristic chemical shift for a carboxylic acid carbon.[7]
Aromatic Carbons	110 - 160 ppm	Carbons of the quinoline ring.
Quaternary Carbons	Signals will be present in ^{13}C but absent in DEPT-135	Carbons with no directly attached protons (e.g., C-3, C-4, C-7).

Detailed Experimental Protocol

This section outlines a step-by-step methodology for the comprehensive NMR analysis of the title compound.

Sample Preparation

The choice of solvent is critical for observing exchangeable protons and ensuring sample solubility.

- Solvent Selection: Deuterated dimethyl sulfoxide (DMSO-d_6) is the recommended solvent. Its polar nature effectively dissolves the compound, and it forms hydrogen bonds that slow the exchange of the -OH and -COOH protons, making them observable in the ^{1}H NMR spectrum.

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- Procedure:
  - Accurately weigh 5-10 mg of **4-Hydroxy-7-nitroquinoline-3-carboxylic acid**.
  - Dissolve the sample in approximately 0.6 mL of DMSO-d_6 in a clean vial.
  - Add a minimal amount of tetramethylsilane (TMS) to serve as an internal standard (δ 0.00 ppm).
  - Transfer the solution to a 5 mm NMR tube.

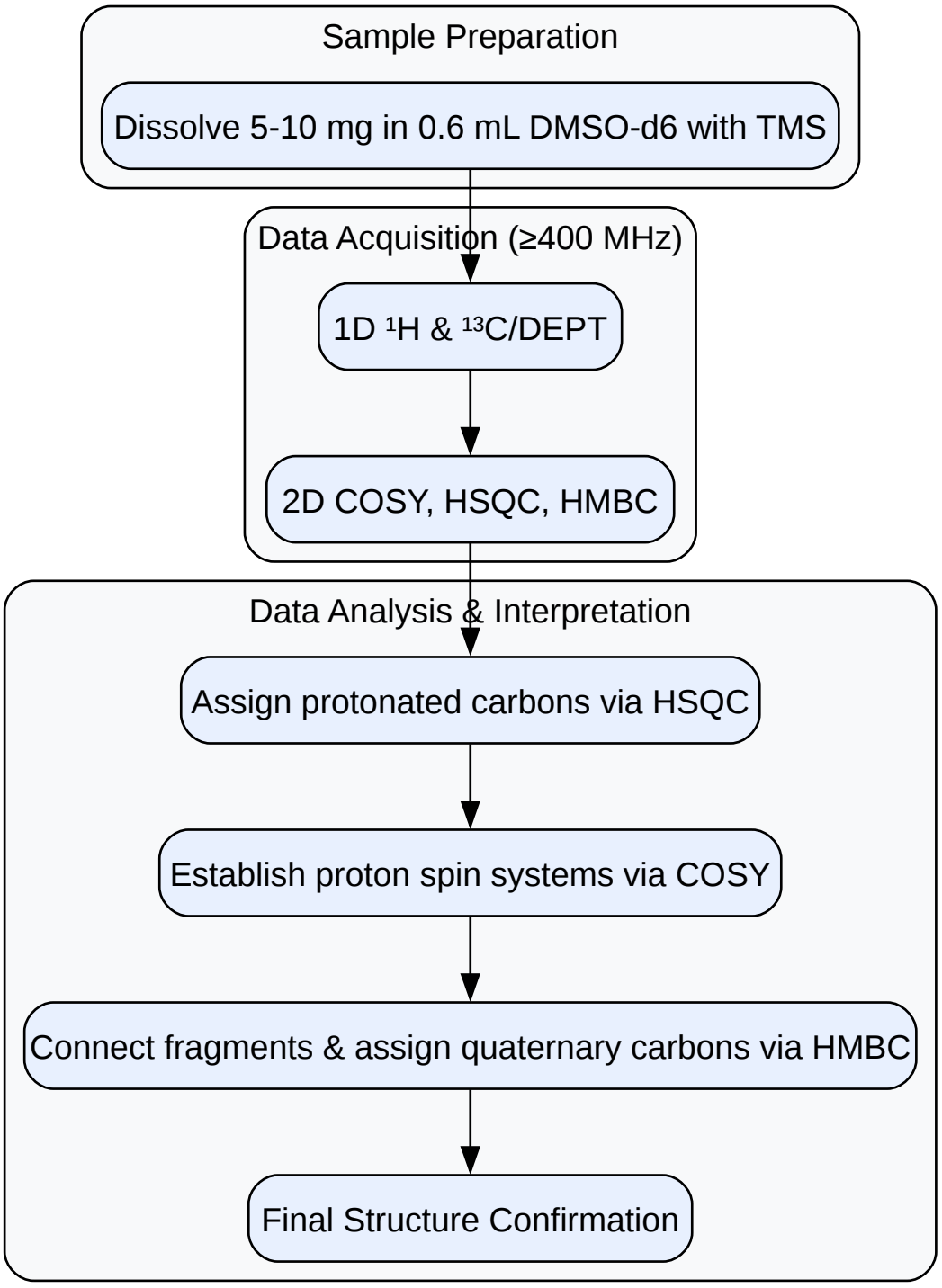
NMR Data Acquisition

The following experiments should be performed on a spectrometer with a field strength of 400 MHz or higher to ensure adequate signal dispersion.

- 1D ^{1}H NMR: Provides fundamental information about proton environments and multiplicities.
- 1D ^{13}C NMR & DEPT-135: Identifies all unique carbon signals and differentiates between CH, CH_2, and CH_3 groups.
- 2D COSY (Correlation Spectroscopy): Establishes correlations between protons that are coupled to each other, typically over two or three bonds.[4]
- 2D HSQC (Heteronuclear Single Quantum Coherence): Correlates protons with their directly attached carbons (one-bond ^{1}JCH coupling).[9]
- 2D HMBC (Heteronuclear Multiple Bond Correlation): Reveals long-range correlations between protons and carbons over two to three bonds (^{2}JCH and ^{3}JCH), which is crucial for identifying quaternary carbons and linking molecular fragments.[9]

Diagram 1: Experimental Workflow for NMR Structural Elucidation

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Caption: A systematic workflow for acquiring and interpreting NMR data for structural analysis.

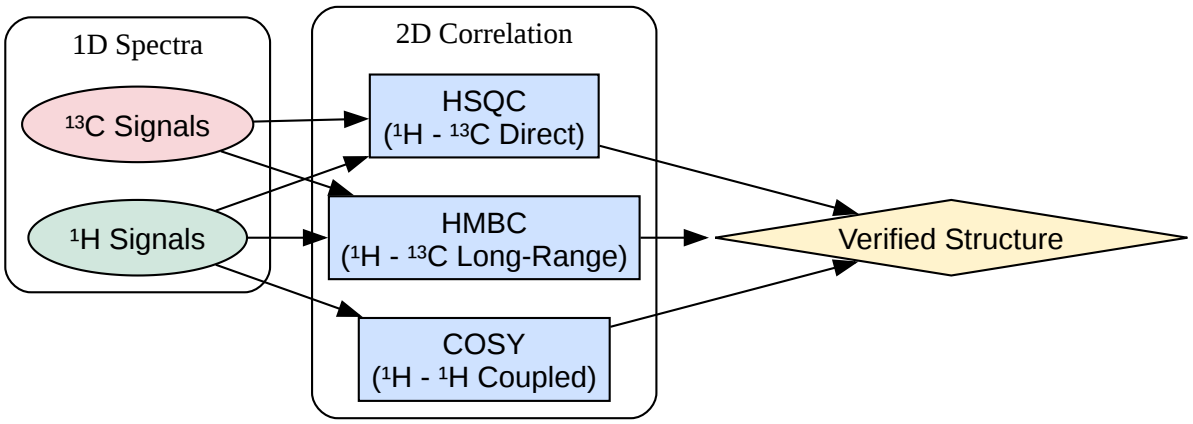
Data Interpretation: A Logic-Based Approach

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The interpretation of the spectra should follow a logical progression, using the 2D data to build a complete picture of the molecule's structure.

- Initial Assignments with HSQC: Use the HSQC spectrum to create a table of all protonated carbons and their directly attached protons. This provides a set of confirmed C-H single bond connections.
- Building Fragments with COSY: Analyze the COSY spectrum to connect the assigned protons into spin systems. For the quinoline core, this will reveal the connectivity of the aromatic protons on each ring.
- Connecting the Pieces with HMBC: The HMBC spectrum is key to assembling the full structure. Look for correlations from protons to carbons that are 2 or 3 bonds away. This will allow for the unambiguous assignment of quaternary carbons and confirm the relative positions of the substituents.

Diagram 2: Logic of 2D NMR Correlation



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Caption: How 1D and 2D NMR data are integrated to determine the final molecular structure.

Conclusion

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This application note provides a comprehensive and scientifically rigorous protocol for the structural elucidation of **4-Hydroxy-7-nitroquinoline-3-carboxylic acid** using modern NMR spectroscopy. By following the outlined steps for sample preparation, data acquisition, and logical interpretation of 1D and 2D NMR spectra, researchers can achieve unambiguous and reliable structural assignments. This foundational characterization is a critical step in the advancement of drug discovery and development projects involving quinoline-based compounds.

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